

# Molecular weight and formula of (Furan-2-yloxy)trimethylsilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Furan-2-yloxy)trimethylsilane

Cat. No.: B1210356

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## An In-depth Technical Guide to (Furan-2-yloxy)trimethylsilane

For researchers, scientists, and professionals in drug development, **(Furan-2-yloxy)trimethylsilane**, also known as 2-(trimethylsilyloxy)furan, stands as a versatile reagent in organic synthesis. Its utility in the formation of substituted butenolides and other complex molecules makes it a valuable building block in the synthesis of pharmacologically active compounds. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

## Physicochemical Properties

**(Furan-2-yloxy)trimethylsilane** is a colorless to light orange or yellow clear liquid.<sup>[1][2]</sup> A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> Si[1][3]
Molecular Weight	156.25 g/mol [3][4]
Boiling Point	34-35 °C at 9 mmHg[2][5]
Density	0.929 g/mL at 25 °C[2][5]
Refractive Index (n <sub>20/D</sub> )	1.436[5]
Flash Point	76 °F (24.4 °C)[5]
Storage Temperature	-20°C[5]

## Synthesis of (Furan-2-yloxy)trimethylsilane

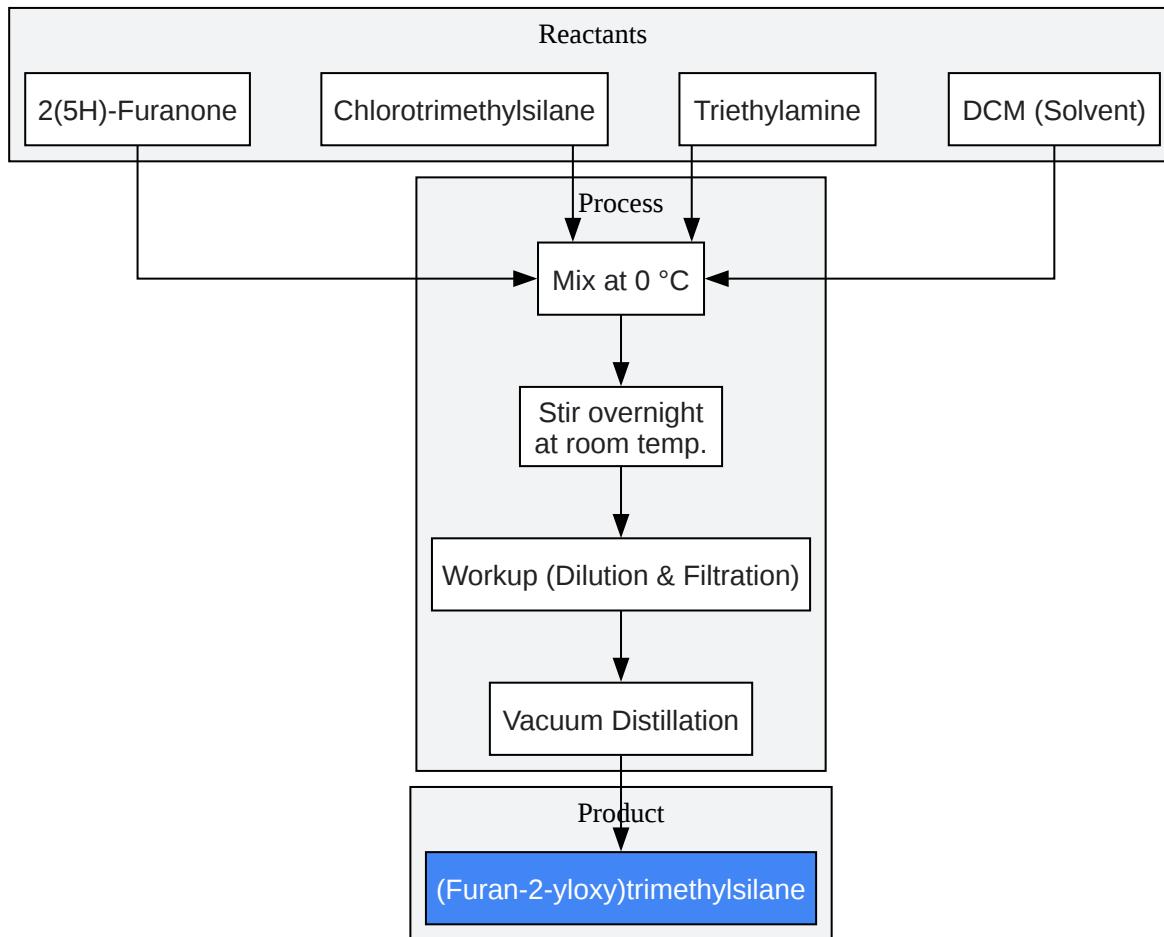
The compound is accessible through the silylation of 2(5H)-furanone.[3][5]

Experimental Protocol:

A detailed procedure for the synthesis of **(Furan-2-yloxy)trimethylsilane** is as follows[3]:

- Reaction Setup: To a solution of 2(5H)-furanone (16.9 mL, 238 mmol, 1.0 eq.) in dichloromethane (DCM, 170 mL, 1.4 M) at 0 °C, add triethylamine (33.7 mL, 285 mmol, 1.2 eq.).
- Addition of Silylating Agent: Add chlorotrimethylsilane (37.4 mL, 250 mmol, 1.05 eq.) dropwise to the resulting red-brown solution at the same temperature.
- Reaction: Stir the suspension overnight at room temperature.
- Workup: Dilute the reaction mixture with 100 mL of pentane and filter it through a fritted funnel into a second flask containing 100 mL of pentane.
- Purification: Filter the solution again and then concentrate it under reduced pressure to yield a red-brown oil. If a precipitate forms during concentration, immediately dilute with pentane and filter again.

- Final Product: Distill the crude product under vacuum (approximately 100 mbar, 105 °C oil bath) to obtain **(Furan-2-yloxy)trimethylsilane** as a colorless oil with a yield of 88%.<sup>[3]</sup>



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Caption: Synthesis workflow for **(Furan-2-yloxy)trimethylsilane**.

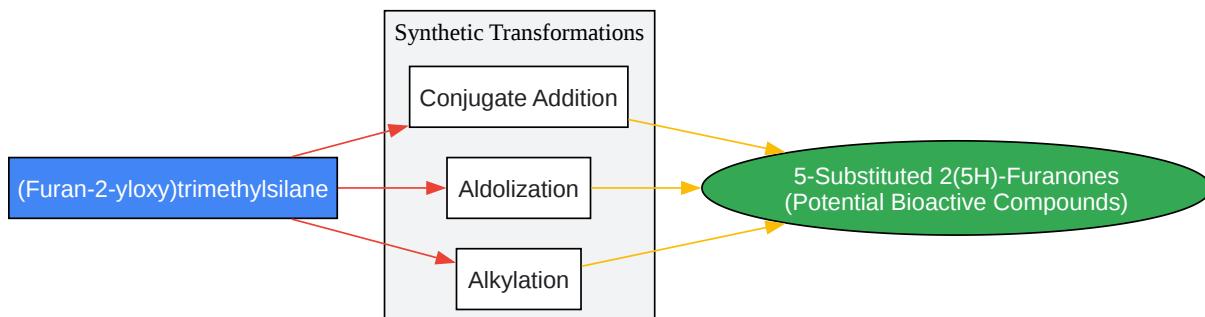
## Purification

The primary method for purifying **(Furan-2-yloxy)trimethylsilane** is fractional distillation using a short path column.[1][5] It is important to note that the compound is sensitive to moisture and hydrolyzes readily.[5]

## Applications in Research and Drug Development

**(Furan-2-yloxy)trimethylsilane** is a key intermediate in the synthesis of various organic molecules. It is particularly useful for the preparation of natural and synthetic furanones, some of which exhibit anticancer activity.[5] The furan nucleus is a significant scaffold in modern drug design due to its diverse biological activities, including antibacterial, antifungal, antiviral, anticancer, and anti-inflammatory properties.[6][7]

This reagent facilitates the creation of 5-substituted 2(5H)-furanones through reactions such as alkylation, aldolization, and conjugate addition.[5] It is also employed in the four-carbon elongation of sugars and in Diels-Alder reactions.[5] The use of organosilyl groups, such as the trimethylsilyl group in this compound, can also serve as a blocking group to direct substitution to other positions on the furan ring.[8]



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Caption: Role in the synthesis of substituted furanones.

## Safety Information

**(Furan-2-yloxy)trimethylsilane** is a flammable liquid and vapor that can cause skin and eye irritation.<sup>[9]</sup> Appropriate safety precautions should be taken during handling.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Flammable Liquid	GHS02	Danger	H225: Highly flammable liquid and vapor <sup>[10]</sup>
Skin Irritant	GHS07	Danger	H315: Causes skin irritation <sup>[9]</sup>
Eye Irritant	GHS07	Danger	H319: Causes serious eye irritation <sup>[9]</sup>
STOT SE 3	GHS07	Danger	H335: May cause respiratory irritation

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- To cite this document: BenchChem. [Molecular weight and formula of (Furan-2-yloxy)trimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1210356#molecular-weight-and-formula-of-furan-2-yloxy-trimethylsilane>]

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